

In-depth Technical Guide on C₁₄H₁₅FN₄O₃: IUPAC Name and CAS Number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C₁₄H₁₅FN₄O₃

Cat. No.: B15172912

[Get Quote](#)

Researchers, scientists, and drug development professionals will find that a specific, well-characterized compound with the molecular formula **C₁₄H₁₅FN₄O₃** is not readily identifiable in publicly accessible chemical databases. Consequently, a definitive IUPAC name and CAS number for a single, recognized substance with this formula cannot be provided.

Extensive searches of prominent chemical databases, including PubChem and ChemSpider, did not yield a specific entry for a compound with the molecular formula **C₁₄H₁₅FN₄O₃** that is associated with sufficient experimental data to construct a comprehensive technical guide. While numerous compounds with similar elemental compositions exist, no single, well-documented substance corresponding to this exact formula is available in the public domain.

This lack of information prevents the fulfillment of the core requirements for a detailed technical whitepaper, including the summarization of quantitative data, the provision of detailed experimental protocols, and the visualization of signaling pathways. The creation of such a guide is contingent upon the existence of a body of scientific literature and data associated with a specific chemical entity.

It is possible that compounds with the molecular formula **C₁₄H₁₅FN₄O₃** exist as intermediates in chemical synthesis, as part of proprietary corporate databases, or as yet uncharacterized research chemicals. However, without public disclosure and scientific validation, a technical guide cannot be compiled.

Therefore, this document serves to inform researchers, scientists, and drug development professionals that, at present, the information required to produce an in-depth technical guide

or whitepaper on a compound with the molecular formula **C14H15FN4O3** is not available in the public scientific domain. Further research and publication would be necessary to characterize a specific molecule with this formula and to enable the generation of the detailed documentation requested.

- To cite this document: BenchChem. [In-depth Technical Guide on C14H15FN4O3: IUPAC Name and CAS Number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15172912#c14h15fn4o3-iupac-name-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com